Foundational research on 7-Keto Cholesterol-d7 as an internal standard

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Compound of Interest		
Compound Name:	7-Keto Cholesterol-d7	
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An In-depth Technical Guide to **7-Keto Cholesterol-d7** as an Internal Standard

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the foundational research and application of **7-Keto Cholesterol-d7** (7KCh-d7) as an internal standard for the quantitative analysis of 7-Ketocholesterol (7KCh). 7KCh is a significant oxysterol, implicated as a biomarker in various pathologies, including atherosclerosis, age-related macular degeneration (AMD), and Niemann-Pick disease.[1][2][3][4] Accurate quantification of 7KCh is crucial for both clinical diagnostics and biomedical research, a task for which 7KCh-d7 serves as an indispensable tool.

Stable isotope-labeled internal standards, such as deuterated compounds, are considered the gold standard in quantitative mass spectrometry.[5] They exhibit nearly identical chemical and physical properties to their endogenous counterparts, ensuring they co-elute chromatographically and experience similar ionization efficiency and extraction recovery.[5] This allows for the correction of analytical variability during sample preparation and analysis, leading to highly accurate and precise measurements.[5]

Physicochemical Properties of **7-Keto Cholesterol-d7**

Property	Value
Chemical Name	(3S,8S,9S,10R,13R,14S,17R)-3-Hydroxy-10,13-dimethyl-17-((R)-6-(methyl-d3)heptan-2-yl-6,7,7,7-d4)-1,2,3,4,8,9,10,11,12,13,14,15,16,17-tetradecahydro-7H-cyclopenta[a]phenanthren-7-one[6]
CAS Number	127684-08-6[7]
Molecular Formula	$C_{27}H_{37}D_7O_2$[6]
Molecular Weight	407.7 g/mol [6]
Purity	Typically ≥99% deuterated forms (d_1-d_7)[7]
Primary Use	Internal standard for the quantification of 7-Keto Cholesterol by GC- or LC-MS[7][8]

Experimental Protocol: Quantification of 7-Keto Cholesterol in Plasma

The following is a detailed methodology for the quantification of 7KCh in plasma samples using 7KCh-d7 as an internal standard, based on established liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods.[4]

Preparation of Standards and Quality Controls

- Calibrators: A stock solution of 7KCh (e.g., 10 µg/mL in methanol) is used to spike charcoal-stripped plasma (to remove endogenous 7KCh) to create a calibration curve. Typical concentration ranges are 1 to 400 ng/mL.[4]

- Quality Controls (QCs): Prepare QCs at low, medium, and high concentrations (e.g., 2.5, 25, and 250 ng/mL) in charcoal-stripped plasma.[4]

- Internal Standard (IS) Solution: Prepare a working solution of 7KCh-d7 in methanol at a fixed concentration (e.g., 50 ng/mL).[4]

Sample Preparation (Lipid Extraction)

This workflow outlines the key steps from sample collection to final data analysis.
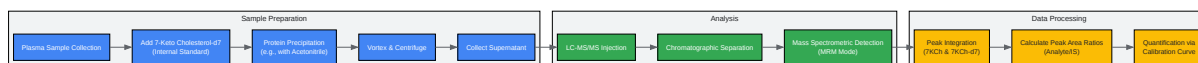
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Caption: General workflow for 7KCh quantification using 7KCh-d7.

LC-MS/MS Instrumentation and Conditions

The following parameters are representative and may require optimization for specific instruments.

Parameter	Recommended Condition
LC System	Ultra Performance Liquid Chromatography (UPLC) System[3][4]
Column	Waters BEH C18 (e.g., 1.7 µm, 2.1 mm × 50 mm)[4]
Column Temperature	30°C[4]
Mobile Phase A	Water with 0.5% formic acid[4]
Mobile Phase B	Methanol with 0.5% formic acid[4]
Flow Rate	0.5 mL/min[4]
Gradient	80% B to 95% B over 3 min, hold at 100% B for 1 min, then re-equilibrate[4]
Injection Volume	10 µL[4]
Mass Spectrometer	Tandem mass spectrometer (e.g., Waters Xevo TQ MS)[4]
Ionization Mode	Positive Electrospray Ionization (ESI+)[4]
Detection Mode	Multiple Reaction Monitoring (MRM)[4]

Mass Spectrometry Parameters (MRM Transitions)

MRM transitions must be optimized for the specific analyte and internal standard.

Compound	Precursor Ion (m/z)	Product Ion (m/z)
7-Keto Cholesterol (7KCh)	401.3	383.3
7-Keto Cholesterol-d7 (7KCh-d7)	408.4	390.4
Note: These are example transitions and should be empirically determined.		

Quantitative Method Validation Data

The use of 7KCh-d7 allows for the development of robust and reliable analytical methods. The table below summarizes validation data from a study for the diagnosis of Niemann-Pick disease.[4]

Validation Parameter	Result
Linearity Range	1 - 400 ng/mL[4]
Regression Coefficient (r²)	≥ 0.995[4]
Lower Limit of Quantification (LLOQ)	1 ng/mL[4]
Intra-assay Precision (CV%)	3.82% - 10.52%[4]
Inter-assay Precision (CV%)	3.71% - 4.16%[4]
Accuracy (Intra- and Inter-assay)	Within 85% - 110%[4]
Recovery	90.8% - 113.2%[4]

Biological Role and Signaling Pathways of 7-Keto Cholesterol

7KCh is not merely an inert product of cholesterol oxidation; it is a biologically active molecule that can trigger cellular stress, inflammation, and apoptosis.[1][9][10] Understanding these pathways is critical for researchers in drug development targeting diseases associated with 7KCh accumulation.

7-Keto Cholesterol-Induced Inflammatory Signaling

7KCh is a potent pro-inflammatory agent that induces the expression of cytokines like VEGF, IL-6, and IL-8.[9] This induction occurs through the activation of several kinase signaling pathways that converge on the transcription factor NF-κB.[9]
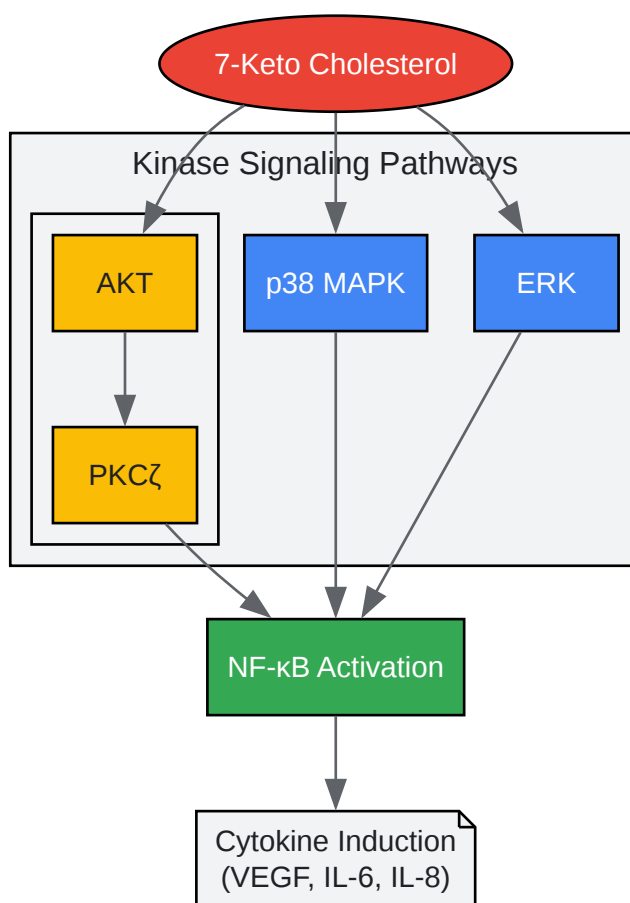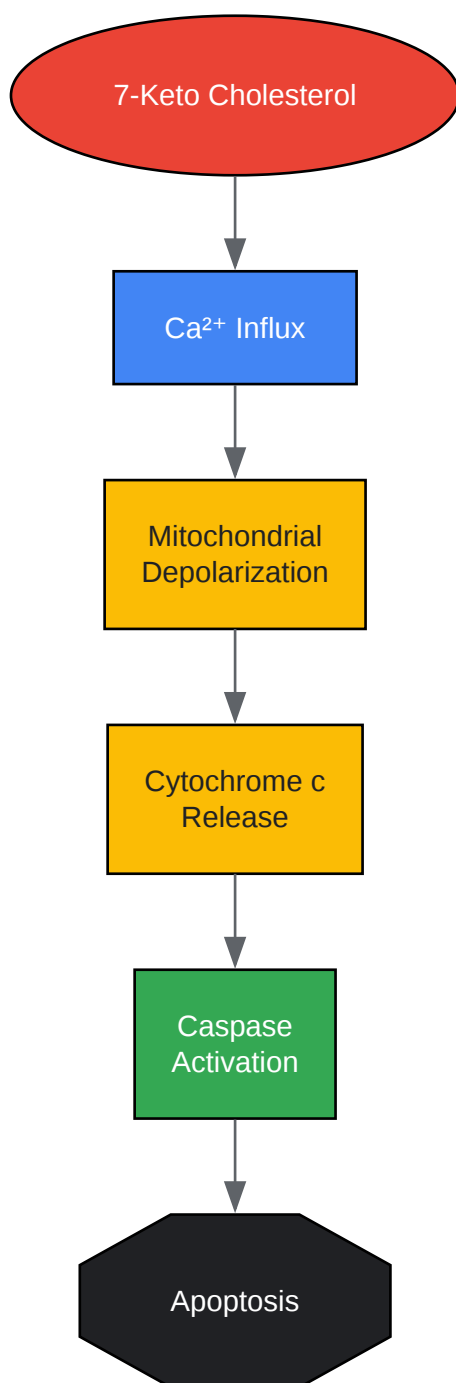
Caption: 7KCh induces inflammation via multiple kinase pathways.[9]

7-Keto Cholesterol-Induced Apoptosis Pathway

7KCh can induce programmed cell death (apoptosis) through a complex cascade involving calcium influx, mitochondrial dysfunction, and the activation of caspases.[10]

Caption: Simplified pathway of 7KCh-induced apoptosis.[10]

Conclusion

7-Keto Cholesterol-d7 is an essential tool for the accurate and precise quantification of 7-Keto Cholesterol in complex biological matrices. Its use as an internal standard in isotope dilution

mass spectrometry methods overcomes the challenges of sample loss and matrix effects, providing reliable data for clinical diagnostics and research. The detailed protocols and understanding of 7KCh's biological activity outlined in this guide serve as a foundational resource for professionals in the fields of analytical chemistry, clinical science, and drug development.

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